

5-Formylsalicylic acid safety and handling precautions

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Compound of Interest

Compound Name: 5-Formylsalicylic acid

Cat. No.: B1198217

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An In-depth Technical Guide to the Safety and Handling of **5-Formylsalicylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **5-Formylsalicylic acid** (CAS No. 616-76-2), a key intermediate in various synthetic processes, including the manufacturing of pharmaceutical compounds.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory and manufacturing environment.

Hazard Identification and Classification

5-Formylsalicylic acid is classified as a hazardous substance. The primary hazards are associated with irritation to the skin and eyes, and potential respiratory tract irritation.^{[2][3][4]} Some data also suggests it may be harmful if swallowed and may cause an allergic skin reaction.^{[3][5]}


GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4]}
- H319: Causes serious eye irritation.^{[2][3][4]}
- H335: May cause respiratory irritation.^{[3][4]}
- H302: Harmful if swallowed.^{[3][5]}

- H317: May cause an allergic skin reaction.[3]

Signal Word: Warning[2][5]

Hazard Pictograms:

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Formylsalicylic acid** is presented in the table below. This data is essential for understanding its behavior under various experimental and storage conditions.

Property	Value
Molecular Formula	C ₈ H ₆ O ₄
Molecular Weight	166.13 g/mol [1][3]
Appearance	White to light yellow or brownish-yellow crystalline powder[1][2]
Melting Point	250 °C (decomposes)[1][5]
Boiling Point	361.2 °C at 760 mmHg[1][6]
Flash Point	186.5 °C[1][6]
Density	Approximately 1.5 g/cm ³ [1]
Vapor Pressure	7.53E-06 mmHg at 25°C[6]

Exposure Controls and Personal Protection

As there are no established Occupational Exposure Limits (OELs) for **5-Formylsalicylic acid**, it is imperative to minimize exposure through robust engineering controls and appropriate personal protective equipment (PPE).[1]

Engineering Controls

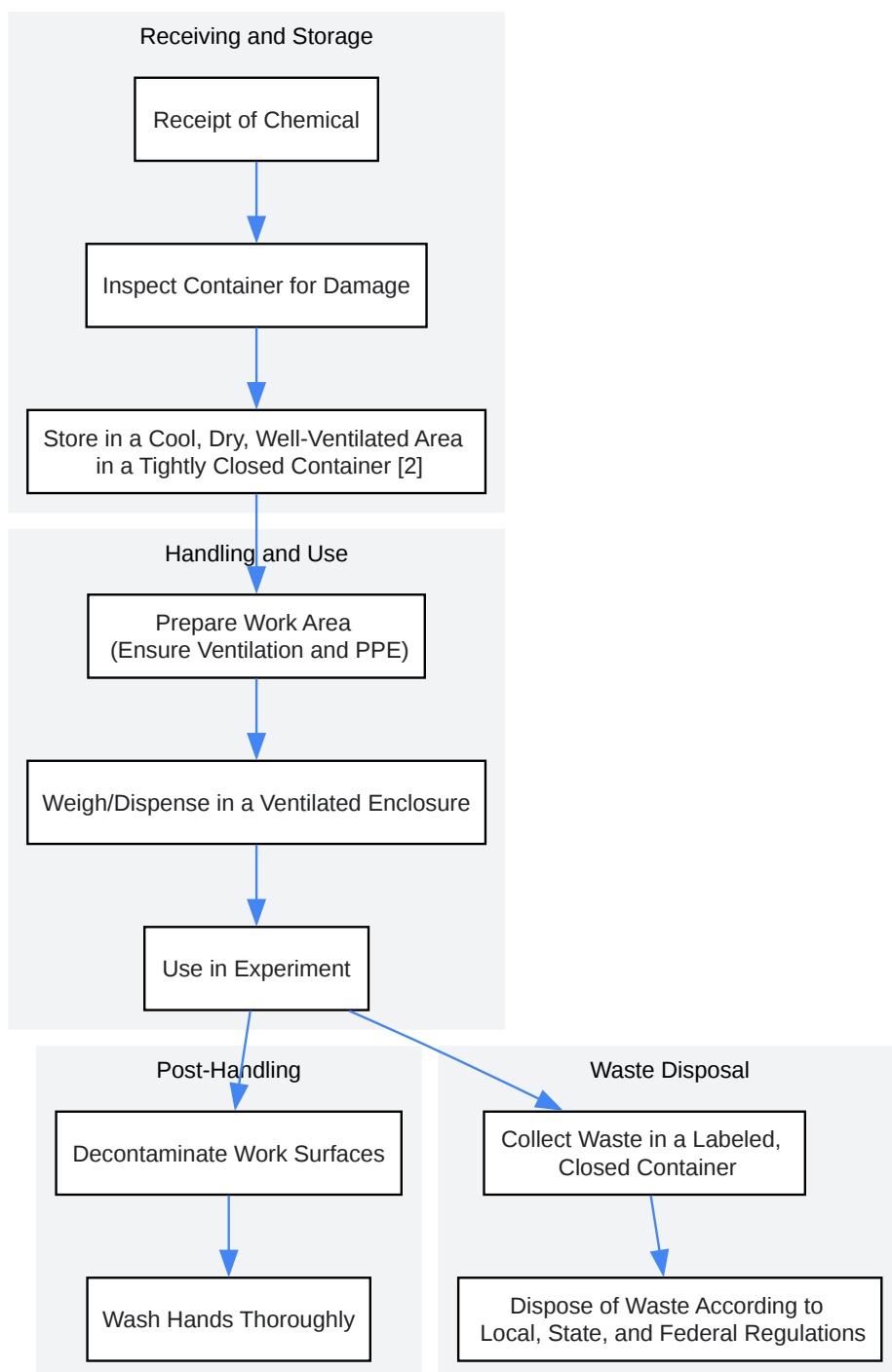
- Ventilation: Work should be conducted in a well-ventilated area.^[2] A local exhaust ventilation system or a fume hood is recommended to control airborne concentrations.^[7]
- Safety Equipment: Eyewash stations and safety showers must be readily available in the immediate vicinity of handling areas.^[7]

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. ^[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are required. ^[2]
Respiratory Protection	If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator (e.g., N95) should be used. ^[5]

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **5-Formylsalicylic acid**.



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Caption: Workflow for Safe Handling of 5-Formylsalicylic Acid.

First-Aid and Emergency Procedures

Immediate and appropriate first-aid measures are critical in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

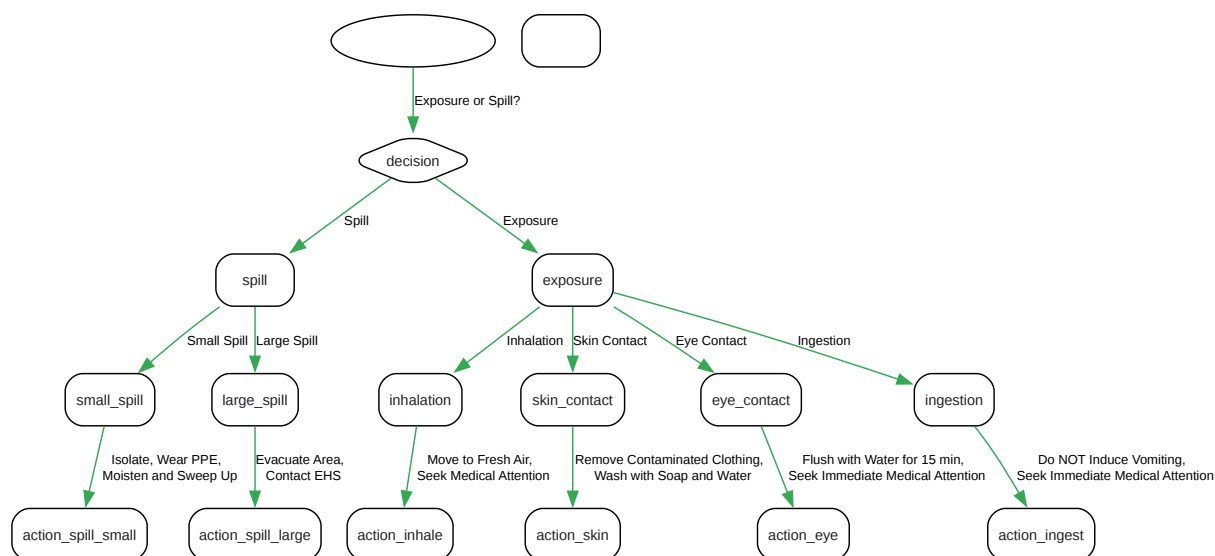
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Combustion may produce carbon oxides.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE as described in Section 3.2. Avoid breathing dust and contact with skin and eyes.[2]
- Containment and Cleanup: Moisten the spilled solid to prevent dusting. Carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[7] Do not allow the material to enter drains.[2]

The following diagram provides a decision-making flowchart for emergency procedures.



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Caption: Emergency Response Decision Tree.

Toxicological Information

The toxicological properties of **5-Formylsalicylic acid** have not been thoroughly investigated. [1] The available data indicates that it is an irritant to the skin and eyes and may cause respiratory irritation.[2][3][4]

- Acute Toxicity: No specific LD50 or LC50 data is available.[1] It is classified as potentially harmful if swallowed.[3][5]
- Skin Corrosion/Irritation: Causes skin irritation.[2][3]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][3]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[3]
- Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity: No data available.[1]

Experimental Protocols for Hazard Assessment

The hazard classifications for skin and eye irritation are typically determined using standardized test guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data reliability and address animal welfare concerns.

Skin Irritation Testing (based on OECD Guideline 439: In Vitro Skin Irritation)

This test evaluates the potential of a substance to cause skin irritation using a reconstructed human epidermis (RhE) model.

- **Test System:** A three-dimensional RhE model, which mimics the upper layers of human skin, is used.
- **Procedure:**
 - The test substance is applied topically to the surface of the RhE tissue.
 - After a defined exposure period (e.g., 60 minutes), the substance is removed by rinsing.
 - The tissue is incubated for a post-exposure period (e.g., 42 hours).
- **Endpoint Measurement:** Cell viability is measured using a colorimetric assay (e.g., MTT assay). The viability of the treated tissue is compared to that of a negative control.
- **Classification:** A substance is identified as a skin irritant if it causes a significant reduction in cell viability below a defined threshold (typically $\leq 50\%$).

Eye Irritation Testing (based on OECD Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method)

This in vitro method assesses the potential for a chemical to cause serious eye damage or irritation.

- **Test System:** A three-dimensional RhCE model that mimics the human corneal epithelium is utilized.
- **Procedure:**
 - The test substance is applied to the surface of the RhCE tissue for a specified exposure time.
 - Following exposure, the tissue is rinsed and incubated.
- **Endpoint Measurement:** The viability of the RhCE cells is determined, usually with an MTT assay, and compared to a negative control.
- **Classification:** The degree of cytotoxicity is used to classify the substance's eye irritation potential. A viability of $\leq 60\%$ is indicative of an irritant.

Stability and Reactivity

- **Chemical Stability:** **5-Formylsalicylic acid** is stable under recommended storage conditions. [\[7\]](#)
- **Conditions to Avoid:** Information on specific conditions to avoid is limited, but high temperatures and exposure to incompatible materials should be avoided.
- **Incompatible Materials:** No specific data on incompatible materials is consistently reported.
- **Hazardous Decomposition Products:** Upon combustion, carbon oxides may be formed. [\[4\]](#)

Disposal Considerations

Dispose of **5-Formylsalicylic acid** and its containers in accordance with all applicable local, state, and federal regulations. [\[4\]](#) Waste should be handled as hazardous and disposed of by a licensed professional waste disposal service.

This guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any new or modified procedure involving this substance. Always refer to the most current Safety Data Sheet (SDS) for complete information.

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